

# What are the chemical properties of strontium diricinoleate?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Strontium diricinoleate*

Cat. No.: *B15176774*

[Get Quote](#)

## Strontium Diricinoleate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Strontium diricinoleate**, the strontium salt of ricinoleic acid, is a metallic soap with potential applications in various industrial and pharmaceutical fields. This technical guide provides a detailed overview of its chemical and physical properties, based on inferred data from its constituent components, strontium and ricinoleic acid. This document also outlines a detailed experimental protocol for its synthesis and presents logical and experimental workflows through visual diagrams. The information herein is intended to serve as a foundational resource for researchers and professionals engaged in the study and development of novel strontium-based compounds.

### Introduction

Strontium, an alkaline earth metal, and its various salts have garnered significant interest in biomedical research, particularly for their potential role in bone health. Ricinoleic acid, a naturally occurring hydroxylated fatty acid derived from castor oil, is known for its unique chemical structure and diverse applications, including in cosmetics and pharmaceuticals. The combination of these two moieties in **strontium diricinoleate** suggests a compound with

unique physicochemical characteristics and potential biological activities. This guide aims to consolidate the predicted chemical properties of **strontium diricinoleate**, providing a theoretical framework for its further investigation.

## Chemical and Physical Properties

Direct experimental data for **strontium diricinoleate** is not readily available in the public domain. However, its properties can be reliably inferred from the well-characterized properties of strontium and ricinoleic acid.

## Deduced Properties of Strontium Diricinoleate

The following table summarizes the predicted properties of **strontium diricinoleate**.

Property	Deduced Value	Remarks
Molecular Formula	C <sub>36</sub> H <sub>66</sub> O <sub>6</sub> Sr	Based on the reaction of one strontium ion (Sr <sup>2+</sup> ) with two molecules of ricinoleic acid (C <sub>18</sub> H <sub>34</sub> O <sub>3</sub> ).
Molecular Weight	682.58 g/mol	Calculated from the molecular formula.
Appearance	White to off-white powder	Typical appearance of metallic soaps. <a href="#">[1]</a>
Solubility	Insoluble in water. Soluble in nonpolar organic solvents.	Metallic soaps are generally insoluble in water but show solubility in organic solvents like benzene. <a href="#">[2]</a> Strontium stearate is insoluble in alcohol but soluble in aliphatic and aromatic hydrocarbons, forming a gel. <a href="#">[1]</a>
Melting Point	Expected to be a relatively high-melting solid.	Strontium stearate has a melting point of 130–140 °C. <a href="#">[1]</a> The presence of the hydroxyl group and the double bond in the ricinoleate chain may influence the melting point.
Stability	Stable under standard conditions. May be sensitive to strong acids and oxidizing agents.	The thermal degradation of ricinoleates generally occurs at temperatures between 150 to 350 °C.

## Properties of Constituent Components

To provide context for the deduced properties of **strontium diricinoleate**, the key properties of strontium and ricinoleic acid are presented below.

Table 1: Properties of Strontium

Property	Value
Atomic Number	38
Atomic Weight	87.62 g/mol
Appearance	Silvery-white yellowish metallic element
Oxidation State	+2

Table 2: Properties of Ricinoleic Acid

Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>34</sub> O <sub>3</sub>	[3]
Molecular Weight	298.46 g/mol	[3]
Appearance	Colorless to pale yellow viscous liquid	[4]
Melting Point	5.5 °C	
Boiling Point	245 °C at 10 mmHg	
Density	0.940 g/cm <sup>3</sup>	
Solubility	Insoluble in water; soluble in most organic solvents.	

## Experimental Protocols

The following section details a proposed methodology for the laboratory-scale synthesis of **strontium diricinoleate**. This protocol is based on established methods for the preparation of other metallic soaps, such as strontium stearate.[1]

### Synthesis of Strontium Diricinoleate via Precipitation

This method involves the reaction of a soluble strontium salt with a soluble salt of ricinoleic acid, leading to the precipitation of the insoluble **strontium diricinoleate**.

#### Materials:

- Ricinoleic acid (99% purity)
- Strontium chloride hexahydrate ( $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Ethanol
- Distilled water
- Magnetic stirrer with heating plate
- Beakers and flasks
- Buchner funnel and filter paper
- Drying oven

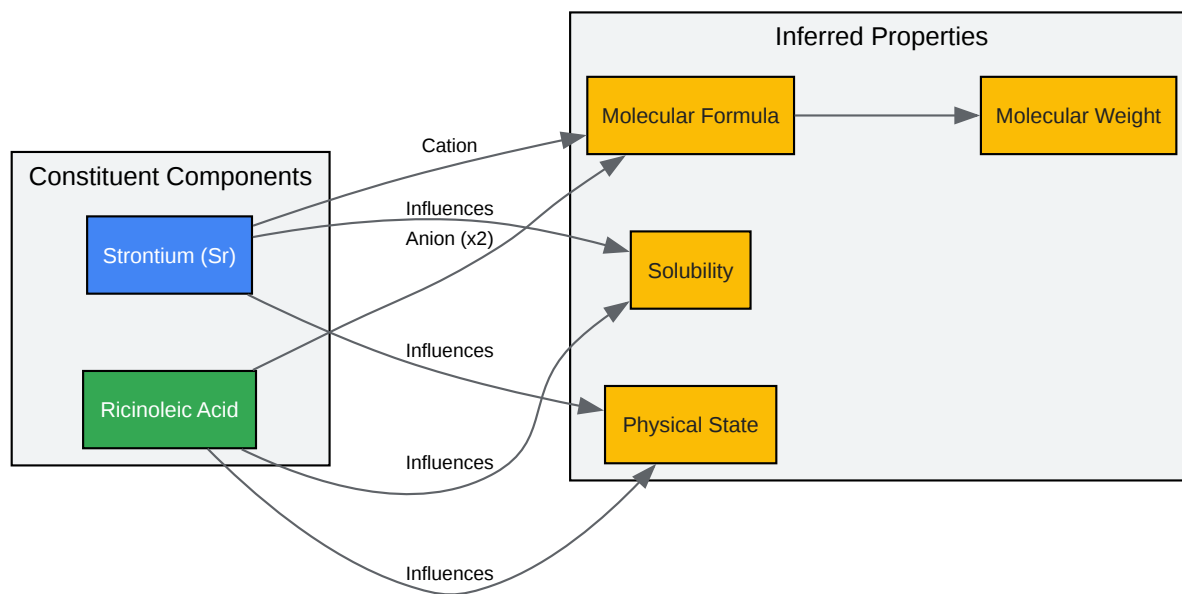
#### Procedure:

- Preparation of Sodium Ricinoleate Solution:
  - Dissolve a specific molar amount of ricinoleic acid in ethanol in a beaker.
  - In a separate beaker, prepare a stoichiometric equivalent aqueous solution of sodium hydroxide.
  - Slowly add the sodium hydroxide solution to the ricinoleic acid solution while stirring continuously. The reaction forms a solution of sodium ricinoleate. Gentle heating may be applied to ensure complete reaction.
- Preparation of Strontium Chloride Solution:
  - In a separate beaker, dissolve a stoichiometric amount (0.5 molar equivalents relative to ricinoleic acid) of strontium chloride hexahydrate in distilled water.
- Precipitation of **Strontium Diricinoleate**:

- Slowly add the strontium chloride solution to the sodium ricinoleate solution with vigorous stirring.
- A white precipitate of **strontium diricinoleate** will form immediately.
- Continue stirring the mixture for a predetermined period (e.g., 1-2 hours) to ensure complete precipitation.
- Isolation and Purification:
  - Collect the precipitate by vacuum filtration using a Buchner funnel.
  - Wash the collected solid several times with distilled water to remove any unreacted salts and impurities.
  - Further wash the product with ethanol to remove any unreacted ricinoleic acid.
- Drying:
  - Dry the purified **strontium diricinoleate** in a drying oven at a controlled temperature (e.g., 60-80 °C) until a constant weight is achieved.

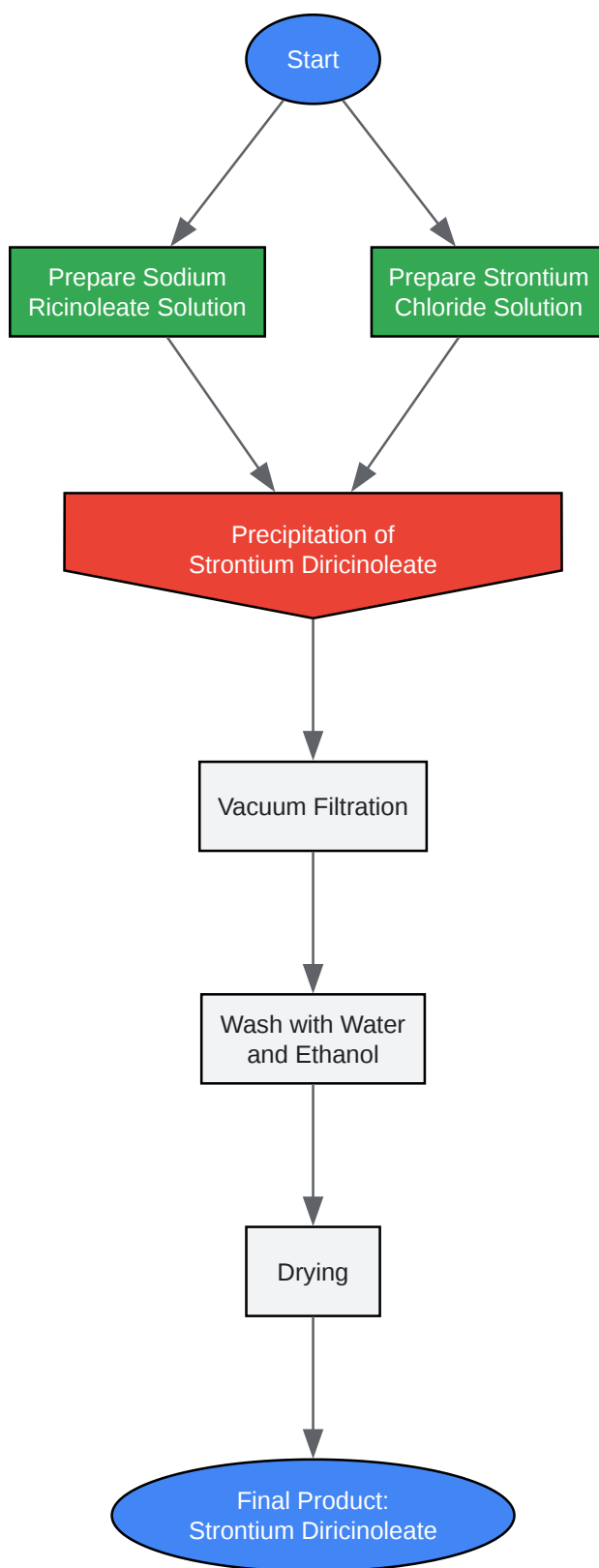
## Visualizations

The following diagrams, generated using the DOT language, illustrate key conceptual and procedural aspects of **strontium diricinoleate**.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **strontium diricinoleate** properties.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **strontium diricinoleate**.



## Conclusion

This technical guide provides a foundational understanding of the chemical properties of **strontium diricinoleate**, derived from the known characteristics of its constituent parts. The outlined synthesis protocol offers a practical starting point for its laboratory preparation. It is anticipated that this document will facilitate further research into this compound, potentially unlocking its applications in materials science and drug development. Future experimental validation of the properties presented herein is essential for a complete and accurate characterization of **strontium diricinoleate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Strontium stearate - Wikipedia [en.wikipedia.org]
- 2. Metal soaps – versatile use in a wide range of industries - Cfm Oskar Tropitzsch GmbH [cfmot.de]
- 3. Ricinoleic\_acid [bionity.com]
- 4. Castor oil - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [What are the chemical properties of strontium diricinoleate?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15176774#what-are-the-chemical-properties-of-strontium-diricinoleate]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)